

Thermochemical Properties of 2-Nitro-2-hexene: A Technical Guide

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Compound of Interest

Compound Name: 2-Nitro-2-hexene

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Disclaimer: Direct experimental thermochemical data for **2-Nitro-2-hexene** is not readily available in the current scientific literature. This guide provides a comprehensive overview of its known physical properties, and for comparative purposes, includes thermochemical data for analogous compounds. The experimental protocols described are general methods applicable for the determination of such properties for **2-Nitro-2-hexene**.

Introduction

2-Nitro-2-hexene is an unsaturated nitroalkene, a class of organic compounds recognized for their versatile reactivity and significant potential in organic synthesis and drug discovery.^{[1][2]} The presence of the nitro group in conjugation with a carbon-carbon double bond activates the molecule for a variety of chemical transformations, making it a valuable intermediate.^[1] Understanding the thermochemical properties of **2-Nitro-2-hexene** is crucial for process development, safety assessment, and for predicting its reactivity and stability. This technical guide summarizes the available physical data for **2-Nitro-2-hexene**, provides thermochemical data for structurally similar compounds to allow for informed estimations, and details the standard experimental methodologies for determining these properties.

Physicochemical Properties of 2-Nitro-2-hexene

While specific experimental thermochemical data such as enthalpy of formation are not available, several key physicochemical properties of **2-Nitro-2-hexene** have been reported.

Property	Value	Source
Molecular Formula	C ₆ H ₁₁ NO ₂	[3]
Molecular Weight	129.16 g/mol	[3]
Boiling Point	209.22 °C (rough estimate)	ChemicalBook
Density	1.0359 g/cm ³ (estimate)	ChemicalBook
CAS Number	6065-17-4	[3]

Thermochemical Data of Analogous Compounds

To provide a framework for estimating the thermochemical properties of **2-Nitro-2-hexene**, the following tables present data for structurally related nitroalkanes and other relevant compounds. It is important to note that the presence of the double bond and the specific isomerism of **2-Nitro-2-hexene** will influence its thermochemical properties, and therefore, these values should be used with caution.

Enthalpy of Formation

The standard enthalpy of formation (ΔH_f°) is a measure of the energy change when one mole of a compound is formed from its constituent elements in their standard states.

Compound	Formula	State	ΔH_f° (kJ/mol)	Source
Nitrocyclohexane	C ₆ H ₁₁ NO ₂	Liquid	-241.4 ± 2.5	NIST WebBook
1-Nitropentane	C ₅ H ₁₁ NO ₂	Gas	-164.43	[4]
Nitroethane	C ₂ H ₅ NO ₂	Liquid	-113.4 ± 0.8	NIST WebBook
Nitrobenzene	C ₆ H ₅ NO ₂	Liquid	41.8 ± 0.8	[5]

Standard Molar Entropy

Standard molar entropy (S°) is the entropy content of one mole of a substance under standard state conditions.

Compound	Formula	State	S° (J/mol·K)	Source
Nitrobenzene	C ₆ H ₅ NO ₂	Liquid	235.6	[5]
1-Hexene	C ₆ H ₁₂	Liquid	296.27 ± 0.50	[6]
Cyclohexane	C ₆ H ₁₂	Liquid	204.31 ± 0.84	NIST WebBook

Heat Capacity

Heat capacity (Cp) is the amount of heat required to raise the temperature of a substance by one degree Celsius.

| Compound | Formula | State | Cp (J/mol·K) | Temperature (K) | Source | |---|---|---|---|---| | Nitrobenzene | C₆H₅NO₂ | Liquid | 186.7 | 298.15 |[5] | | 1-Hexene | C₆H₁₂ | Liquid | 189.5 | 298.15 |[6] | | Nitroethane | C₂H₅NO₂ | Solid | 88.03 | 182.9 |[7] |

Experimental Protocols for Thermochemical Analysis

The determination of the thermochemical properties of **2-Nitro-2-hexene** would involve well-established experimental techniques. The following are detailed methodologies for key experiments.

Determination of Enthalpy of Combustion and Formation by Bomb Calorimetry

The standard enthalpy of formation of **2-Nitro-2-hexene** can be derived from its enthalpy of combustion, which is determined experimentally using a bomb calorimeter.[8]

Objective: To measure the heat of combustion of **2-Nitro-2-hexene** at constant volume and calculate its standard enthalpy of formation.

Apparatus:

- Parr-type bomb calorimeter
- High-precision thermometer (e.g., platinum resistance thermometer)

- Pellet press
- Crucible (e.g., platinum or fused silica)
- Ignition wire (e.g., platinum or nichrome)
- Oxygen cylinder with pressure regulator
- Analytical balance

Procedure:

- A pellet of a known mass (approximately 0.5-1.0 g) of **2-Nitro-2-hexene** is prepared using a pellet press.
- The pellet is placed in the crucible within the bomb calorimeter.
- A fuse wire of known mass and heat of combustion is attached to the electrodes, making contact with the sample.
- A small, known amount of water (typically 1 mL) is added to the bomb to ensure saturation of the internal atmosphere with water vapor.
- The bomb is sealed and purged with oxygen to remove air, then filled with high-purity oxygen to a pressure of approximately 30 atm.
- The bomb is placed in the calorimeter vessel containing a known mass of water.
- The system is allowed to reach thermal equilibrium, and the initial temperature is recorded.
- The sample is ignited by passing an electric current through the fuse wire.
- The temperature of the water in the calorimeter is recorded at regular intervals until a maximum temperature is reached and the system begins to cool.
- The bomb is removed, and the remaining contents are analyzed for unburned carbon and the formation of nitric acid (from the nitrogen in the sample and residual atmospheric nitrogen).

Data Analysis: The heat capacity of the calorimeter is first determined by burning a standard substance with a known heat of combustion, such as benzoic acid. The heat of combustion of **2-Nitro-2-hexene** is then calculated using the temperature rise and the heat capacity of the calorimeter, with corrections made for the heat of ignition and the formation of nitric acid. The standard enthalpy of formation is then calculated using Hess's Law.

Determination of Heat Capacity by Adiabatic Calorimetry

Objective: To measure the heat capacity of **2-Nitro-2-hexene** as a function of temperature.

Apparatus:

- Adiabatic calorimeter
- Cryostat for temperature control
- Heater with a known power output
- High-precision temperature and pressure sensors

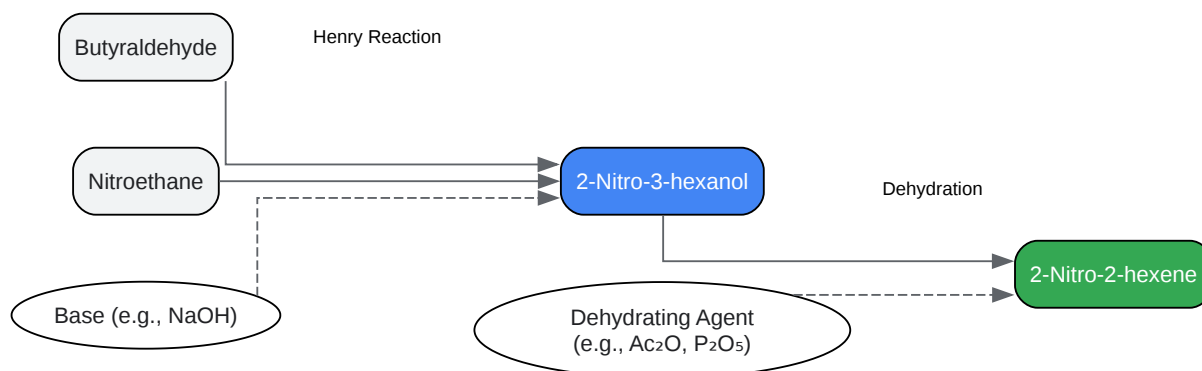
Procedure:

- A known mass of purified **2-Nitro-2-hexene** is sealed in the calorimeter vessel.
- The calorimeter is cooled to the desired starting temperature (e.g., near liquid nitrogen temperature).
- The sample is heated in a series of steps by supplying a known amount of electrical energy.
- After each heating period, the system is allowed to reach thermal equilibrium, and the temperature rise is measured.
- The heat capacity is calculated from the energy input and the corresponding temperature change.

Synthesis and Reactivity

Synthesis of 2-Nitro-2-hexene

A common method for the synthesis of nitroalkenes like **2-Nitro-2-hexene** is through the dehydration of the corresponding nitro-alcohol.[9]

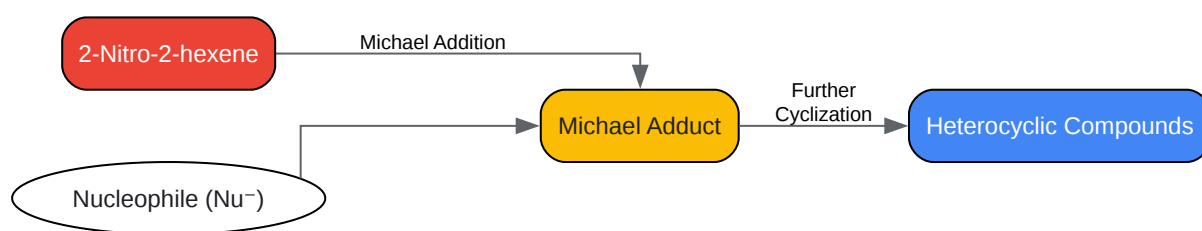


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Synthesis of **2-Nitro-2-hexene**.

Reactivity of Nitroalkenes

Nitroalkenes are versatile Michael acceptors, readily undergoing conjugate addition reactions with a wide range of nucleophiles. This reactivity is central to their utility in organic synthesis.[1]



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General reactivity of nitroalkenes.

Biological Significance and Toxicology

The nitro group is a common functionality in many biologically active compounds.[10] Nitroalkenes, in particular, are known to exhibit a range of biological activities, which can be attributed to their reactivity as Michael acceptors, allowing them to form covalent bonds with biological nucleophiles such as cysteine residues in proteins.[11] This reactivity underlies both their potential therapeutic effects and their toxicity. The metabolism of nitro compounds can lead to the formation of reactive intermediates that may cause cellular damage.[12][13] While specific signaling pathways involving **2-Nitro-2-hexene** have not been elucidated, its chemical nature suggests that it could interact with various cellular targets. Further research is required to understand the specific biological effects and toxicological profile of **2-Nitro-2-hexene**.

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